

N-(1-Oxotridecyl)glycine-d2 chemical properties

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Compound of Interest

Compound Name: N-(1-Oxotridecyl)glycine-d2

Cat. No.: B15138085

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Technical Guide: N-(1-Oxotridecyl)glycine-d2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical properties of **N-(1-Oxotridecyl)glycine-d2**. Due to the limited availability of experimental data for this specific deuterated compound, this guide also includes generalized experimental protocols and metabolic pathway information relevant to the broader class of N-acylglycines.

Core Chemical Properties

Quantitative data for **N-(1-Oxotridecyl)glycine-d2** is limited. The following table summarizes the available information. It is important to note that some of these values are predicted and have not been experimentally verified.

Property	Value	Source
Molecular Formula	C15H27D2NO3	ChemicalBook[1]
Molecular Weight	273.41 g/mol	ChemicalBook[1]
Boiling Point (Predicted)	457.65 ± 28.00 °C (at 760 Torr)	ChemicalBook[1]
Density (Predicted)	0.98 ± 0.06 g/cm ³	ChemicalBook[1]
CAS Number	3008541-80-5	ChemicalBook[1]



Note: Experimental data such as melting point, solubility, and detailed analytical spectra (NMR, Mass Spectrometry) for **N-(1-Oxotridecyl)glycine-d2** are not readily available in the public domain. Researchers should consider empirical determination of these properties for their specific applications. The non-deuterated analog, N-(1-Oxotridecyl)glycine, has a molecular weight of 271.40 g/mol .[2]

Experimental Protocols

While a specific protocol for the synthesis of **N-(1-Oxotridecyl)glycine-d2** is not available, a general method for the synthesis of N-acyl glycines can be adapted. This typically involves the acylation of glycine.

Generalized Synthesis of N-Acyl Glycines

This protocol describes a general procedure for the synthesis of N-acyl glycines by reacting an acyl chloride with glycine. This method can be adapted for the synthesis of **N-(1-Oxotridecyl)glycine-d2** by using tridecanoyl chloride and glycine-d2.

Materials:

- Glycine-d2
- Tridecanoyl chloride
- Anhydrous solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Base (e.g., Triethylamine, Pyridine)
- Hydrochloric acid (HCl) solution (for acidification)
- Sodium sulfate (Na₂SO₄) or Magnesium sulfate (MgSO₄) (for drying)
- Solvents for purification (e.g., Ethyl acetate, Hexane)

Procedure:

• Dissolution: Dissolve glycine-d2 in the chosen anhydrous solvent in a reaction flask. The flask should be equipped with a magnetic stirrer and maintained under an inert atmosphere



(e.g., nitrogen or argon).

- Addition of Base: Add the base to the glycine-d2 solution. The base acts as a scavenger for the HCl that will be generated during the reaction.
- Acylation: Slowly add tridecanoyl chloride to the reaction mixture. The reaction is typically
 exothermic, so the addition should be controlled to maintain a suitable temperature (e.g.,
 using an ice bath).
- Reaction Monitoring: Allow the reaction to stir at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up:
 - Once the reaction is complete, the mixture is typically washed with a dilute HCl solution to remove excess base.
 - The organic layer is then washed with brine (saturated NaCl solution).
 - The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator.
- Purification: The crude product can be purified by recrystallization or column chromatography to yield the pure N-(1-Oxotridecyl)glycine-d2.

Characterization:

The final product should be characterized to confirm its identity and purity using techniques such as:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H and ¹³C): To confirm the structure of the molecule.
- Mass Spectrometry (MS): To confirm the molecular weight and isotopic labeling.
- Infrared (IR) Spectroscopy: To identify the functional groups present.

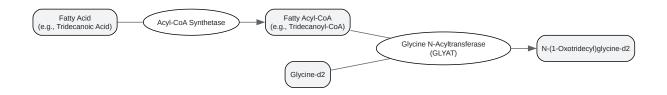
Signaling and Metabolic Pathways



N-acylglycines are involved in various metabolic pathways, primarily related to fatty acid metabolism and detoxification.

Biosynthesis of N-Acylglycines

The biosynthesis of N-acylglycines can occur through several pathways. One major pathway involves the direct conjugation of a fatty acid with glycine, catalyzed by glycine N-acyltransferase (GLYAT).[3] The fatty acid is first activated to its acyl-CoA derivative.



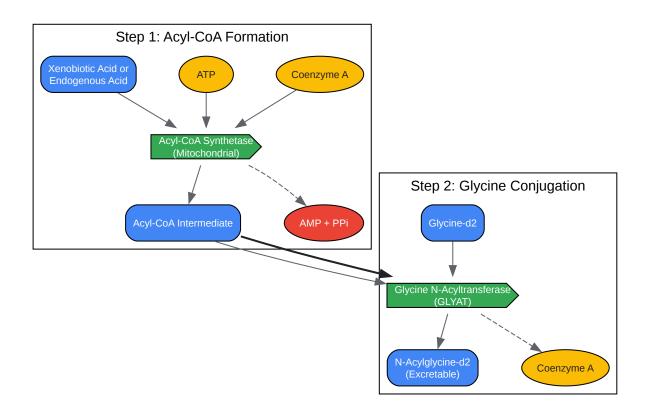
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Caption: Biosynthesis pathway of N-acylglycines.

Glycine Conjugation Pathway

Glycine conjugation is a crucial detoxification pathway in the liver and kidneys for a variety of endogenous and exogenous acidic compounds, including fatty acids.[4][5] This two-step process enhances the water solubility of the compounds, facilitating their excretion.





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Caption: The two-step glycine conjugation pathway.

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